

# Metabolic Flux Analysis of the Shikimate and Quinate Pathways: Application Notes and Protocols

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## Compound of Interest

Compound Name: (-)-Quinate

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## Introduction

The shikimate and quinate pathways represent a critical juncture in the metabolism of microorganisms and plants, leading to the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) and a wide array of secondary metabolites. The shikimate pathway is an essential route for producing these vital building blocks, while the quinate pathway serves as a parallel or alternative route for the catabolism of quinic acid, which can feed into the shikimate pathway. Understanding the distribution of metabolic flux through these interconnected pathways is paramount for applications ranging from metabolic engineering for the production of valuable chemicals and biofuels to the development of novel antimicrobial agents and herbicides that target these essential routes.

Metabolic Flux Analysis (MFA) is a powerful methodology used to quantify the rates (fluxes) of intracellular metabolic reactions. By employing isotopic tracers, such as  $^{13}\text{C}$ -labeled glucose, researchers can track the flow of atoms through the metabolic network. The resulting labeling patterns in downstream metabolites are measured using techniques like mass spectrometry

(MS) and nuclear magnetic resonance (NMR) spectroscopy. This data, in conjunction with a stoichiometric model of the metabolic network, allows for the calculation of intracellular fluxes, providing a detailed snapshot of the cell's physiological state.

These application notes provide a comprehensive guide to performing metabolic flux analysis of the shikimate and quinate pathways. Included are detailed protocols for  $^{13}\text{C}$ -labeling experiments, metabolite extraction, and analysis by Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS). Additionally, quantitative data from relevant studies are presented to illustrate the application of MFA in understanding and engineering these pathways.

## Data Presentation

The following tables summarize quantitative data from metabolic flux analysis studies on the shikimate pathway in engineered microorganisms. The data is presented as relative flux values, normalized to the glucose uptake rate, to allow for comparison between different strains and conditions.

Table 1: Metabolic Flux Distribution in the Central Carbon Metabolism and Shikimate Pathway of Wild-Type and Engineered *Escherichia coli*

| Reaction                                | Wild-Type <i>E. coli</i> (Relative Flux %) | Engineered <i>E. coli</i> for Shikimate Production (Relative Flux %) |
|-----------------------------------------|--------------------------------------------|----------------------------------------------------------------------|
| Glucose Uptake                          | 100                                        | 100                                                                  |
| Pentose Phosphate Pathway               | 35                                         | 55                                                                   |
| Glycolysis (to PEP)                     | 65                                         | 45                                                                   |
| Shikimate Pathway Entry (DAHP Synthase) | 5                                          | 25                                                                   |
| Shikimate Dehydrogenase                 | 4.5                                        | 22                                                                   |
| Chorismate Synthase                     | 4                                          | 20                                                                   |
| Aromatic Amino Acid Biosynthesis        | 3.5                                        | 5                                                                    |

Note: Data are representative values compiled from multiple sources to illustrate typical flux redistributions in engineered strains. Actual values can vary depending on the specific genetic modifications and culture conditions.

Table 2: Impact of Genetic Modifications on Shikimate Production and Key Fluxes in *Corynebacterium glutamicum*

| Strain    | Genetic Modification                                          | Shikimate Titer (g/L) | Relative Flux to Shikimate Pathway (%) |
|-----------|---------------------------------------------------------------|-----------------------|----------------------------------------|
| Wild-Type | -                                                             | < 0.1                 | 3                                      |
| Strain A  | Overexpression of aroG (feedback-resistant)                   | 5.2                   | 12                                     |
| Strain B  | Strain A + Deletion of qsuD (quinate/shikimate dehydrogenase) | 8.9                   | 18                                     |
| Strain C  | Strain B + Overexpression of tkt (transketolase)              | 15.4                  | 28                                     |

Note: This table illustrates the progressive improvement of shikimate production through metabolic engineering, with corresponding increases in the metabolic flux directed towards the shikimate pathway.

## Experimental Protocols

### Protocol 1: <sup>13</sup>C-Labeling of Microbial Cultures for Metabolic Flux Analysis

This protocol describes the cultivation of microorganisms in a chemically defined medium containing a <sup>13</sup>C-labeled carbon source to achieve isotopic steady state.

#### Materials:

- Microbial strain of interest (e.g., *E. coli*, *C. glutamicum*)
- Chemically defined minimal medium (e.g., M9 medium)
- $^{13}\text{C}$ -labeled glucose (e.g., [1,2- $^{13}\text{C}_2$ ]glucose or [U- $^{13}\text{C}_6$ ]glucose)
- Unlabeled glucose
- Shake flasks or bioreactor
- Incubator shaker
- Spectrophotometer

#### Procedure:

- **Pre-culture Preparation:** Inoculate a single colony of the microbial strain into a flask containing the defined minimal medium with unlabeled glucose. Incubate overnight at the optimal growth temperature and shaking speed to obtain a seed culture in the exponential growth phase.
- **Main Culture Inoculation:** Inoculate the main culture flasks or bioreactor containing the defined medium with the desired  $^{13}\text{C}$ -labeled glucose tracer to a starting optical density at 600 nm ( $\text{OD}_{600}$ ) of approximately 0.05. A typical labeling strategy involves using a mixture, such as 80% [1- $^{13}\text{C}$ ]glucose and 20% [U- $^{13}\text{C}$ ]glucose.
- **Cultivation and Monitoring:** Incubate the main cultures under the same conditions as the pre-culture. Monitor cell growth by measuring the  $\text{OD}_{600}$  at regular intervals.
- **Achieving Steady State:** For stationary  $^{13}\text{C}$ -MFA, it is crucial to harvest the cells during the exponential growth phase when the metabolic fluxes are assumed to be in a pseudo-steady state. The culture should also reach an isotopic steady state, where the labeling patterns of intracellular metabolites are stable. This typically requires at least 5-6 cell doublings in the labeled medium.

- Cell Harvesting: When the culture reaches the mid-exponential phase (typically OD<sub>600</sub> of 0.8-1.5), rapidly harvest the cells for metabolite extraction as described in Protocol 2.

## Protocol 2: Quenching and Extraction of Intracellular Metabolites

This protocol details the rapid quenching of metabolic activity and subsequent extraction of intracellular metabolites for analysis.

### Materials:

- Quenching solution: 60% methanol, pre-chilled to -40°C
- Extraction solvent: 80% methanol, pre-chilled to -80°C
- Centrifuge capable of reaching -20°C
- Liquid nitrogen
- Vacuum concentrator or nitrogen evaporator

### Procedure:

- Quenching: Rapidly withdraw a defined volume of cell culture and immediately mix it with 5 volumes of the pre-chilled quenching solution. This sudden drop in temperature and exposure to methanol halts enzymatic activity.
- Centrifugation: Centrifuge the quenched cell suspension at 5,000 x g for 5 minutes at -20°C to pellet the cells.
- Supernatant Removal: Carefully and quickly decant the supernatant.
- Metabolite Extraction: Resuspend the cell pellet in 1 mL of the pre-chilled extraction solvent.
- Cell Lysis: Subject the cell suspension to three rapid freeze-thaw cycles by alternating between immersion in liquid nitrogen and a room temperature water bath to ensure complete cell lysis.

- **Debris Removal:** Centrifuge the cell lysate at 14,000 x g for 10 minutes at 4°C to pellet cell debris.
- **Supernatant Collection:** Transfer the supernatant containing the extracted metabolites to a new microcentrifuge tube.
- **Drying:** Dry the metabolite extract completely using a vacuum concentrator or a stream of nitrogen. The dried extract can be stored at -80°C until analysis.

## Protocol 3: LC-MS/MS Analysis of Shikimate and Quinate Pathway Intermediates

This protocol outlines a method for the quantification of polar intermediates of the shikimate and quinate pathways using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

### Materials:

- Dried metabolite extract
- Reconstitution solvent: 50% methanol in water
- LC-MS/MS system equipped with a hydrophilic interaction liquid chromatography (HILIC) column
- Mobile Phase A: 10 mM ammonium acetate in water, pH 9.0
- Mobile Phase B: Acetonitrile

### Procedure:

- **Sample Reconstitution:** Reconstitute the dried metabolite extract in 100 µL of the reconstitution solvent. Vortex thoroughly and centrifuge at high speed to pellet any insoluble material. Transfer the supernatant to an autosampler vial.
- **LC Separation:**
  - Inject 5-10 µL of the reconstituted sample onto the HILIC column.

- Use a gradient elution program, starting with a high percentage of Mobile Phase B (e.g., 95%) and gradually increasing the percentage of Mobile Phase A. A typical gradient might be:
  - 0-2 min: 95% B
  - 2-12 min: Decrease to 50% B
  - 12-15 min: Hold at 50% B
  - 15-16 min: Return to 95% B
  - 16-20 min: Column re-equilibration at 95% B
- MS/MS Detection:
  - Operate the mass spectrometer in negative ion mode.
  - Use Multiple Reaction Monitoring (MRM) to detect and quantify the target metabolites. The MRM transitions for key intermediates are listed in Table 3.
  - Optimize instrument parameters such as collision energy and declustering potential for each metabolite using authentic standards.

Table 3: MRM Transitions for Key Shikimate and Quinate Pathway Intermediates

| Metabolite         | Precursor Ion (m/z) | Product Ion (m/z) |
|--------------------|---------------------|-------------------|
| 3-Dehydroquinate   | 191.05              | 127.04            |
| 3-Dehydroshikimate | 173.04              | 129.03            |
| Shikimate          | 175.05              | 131.05            |
| Quinate            | 191.05              | 85.03             |
| Chorismate         | 225.04              | 181.05            |
| Prephenate         | 225.04              | 181.05            |

## Protocol 4: GC-MS Analysis of Aromatic Amino Acids

This protocol describes the derivatization and analysis of aromatic amino acids by Gas Chromatography-Mass Spectrometry (GC-MS) for determining their isotopic labeling patterns.

### Materials:

- Dried metabolite extract
- Derivatization reagents:
  - Pyridine
  - N-methyl-N-(tert-butyldimethylsilyl)trifluoroacetamide (MTBSTFA)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

### Procedure:

- Derivatization:
  - To the dried metabolite extract, add 50  $\mu$ L of pyridine and vortex to dissolve.
  - Add 50  $\mu$ L of MTBSTFA.
  - Incubate the mixture at 60°C for 1 hour to complete the derivatization reaction.
- GC Separation:
  - Inject 1  $\mu$ L of the derivatized sample into the GC-MS.
  - Use a temperature gradient program to separate the derivatized amino acids. A typical program might be:
    - Initial temperature: 150°C, hold for 2 minutes
    - Ramp 1: 3°C/min to 250°C
    - Ramp 2: 20°C/min to 300°C, hold for 5 minutes

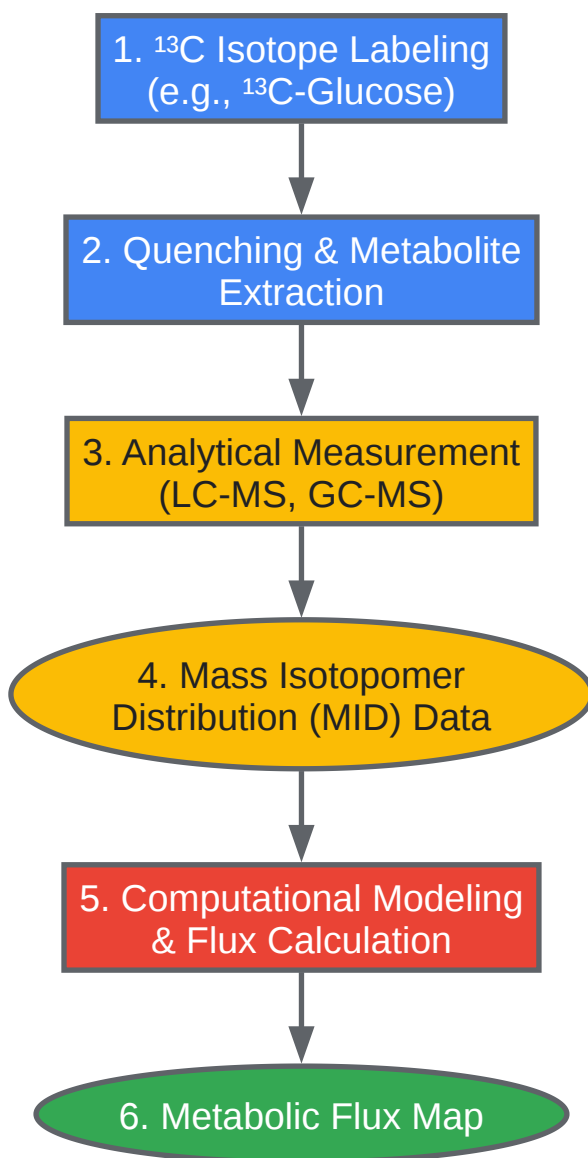
- MS Detection:
  - Operate the mass spectrometer in electron ionization (EI) mode.
  - Collect mass spectra over a range of  $m/z$  50-650.
  - The mass isotopomer distributions of the derivatized amino acids are determined by analyzing the ion fragments that contain the carbon backbone of the amino acid.

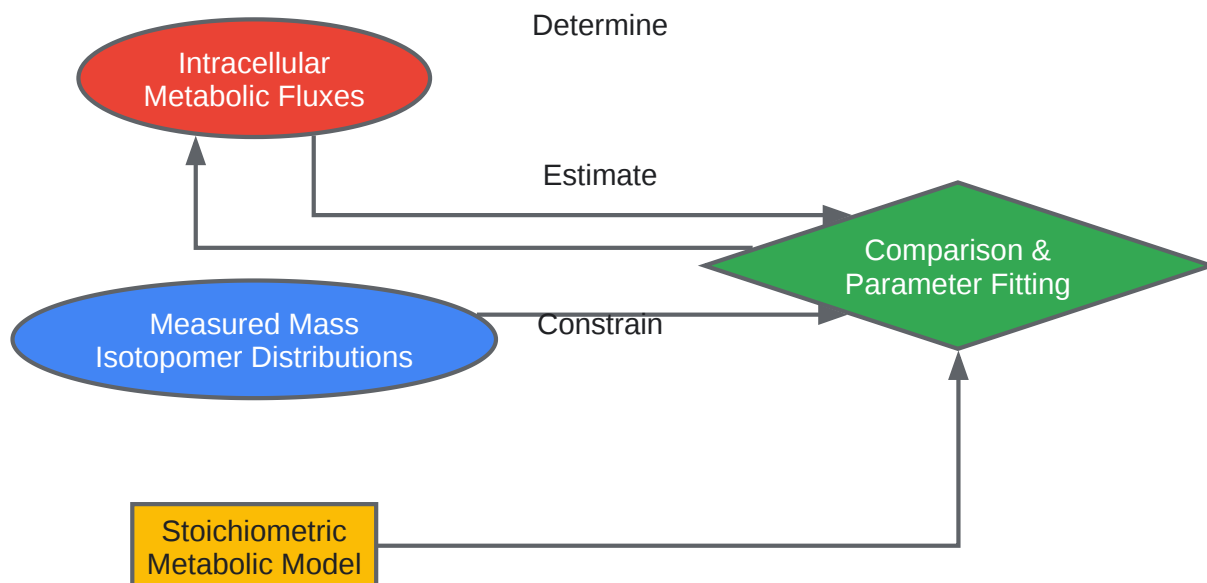
## Visualizations



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Caption: Interconnectedness of the Shikimate and Quinate Pathways.





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